

An In-depth Technical Guide to 2-(Butylthio)pyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 2-(Butylthio)pyrimidine-5-carbaldehyde

CAS No.: 915920-13-7

Cat. No.: B1369188

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(Butylthio)pyrimidine-5-carbaldehyde**, a versatile heterocyclic building block with significant applications in medicinal chemistry and agrochemical research. This document delves into its chemical identity, synthesis, characterization, and key applications, with a focus on its role in the development of novel therapeutic agents. Safety protocols and handling guidelines are also provided to ensure its proper use in a laboratory setting.

Introduction: The Significance of Substituted Pyrimidines

The pyrimidine scaffold is a cornerstone in the design of biologically active molecules, owing to its presence in nucleobases and its ability to participate in a wide range of biological interactions. The strategic functionalization of the pyrimidine ring allows for the fine-tuning of a

compound's physicochemical properties and biological activity. **2-(Butylthio)pyrimidine-5-carbaldehyde** (CAS No. 915920-13-7) has emerged as a valuable intermediate due to its unique combination of a reactive aldehyde group and a modifiable thioether linkage. This dual functionality makes it an attractive starting material for the synthesis of diverse compound libraries for drug discovery and agrochemical development.[1][2][3]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-(Butylthio)pyrimidine-5-carbaldehyde** is essential for its effective use in synthesis and research.

Property	Value	Source(s)
CAS Number	915920-13-7	[4]
Molecular Formula	C ₉ H ₁₂ N ₂ OS	[4]
Molecular Weight	196.27 g/mol	[4]
Appearance	Not explicitly stated, but related compounds are yellow crystalline powders or liquids.	[3][5]
Purity	≥ 95% (by NMR)	[3]
Solubility	Expected to be soluble in common organic solvents like DMSO, DMF, and chlorinated solvents.	
Storage	Store at 0-8°C to ensure stability.	[5]

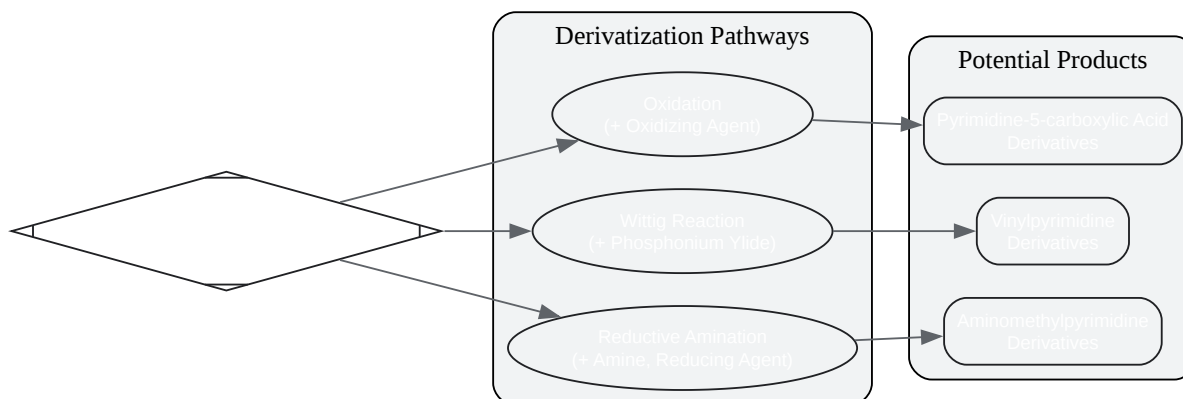
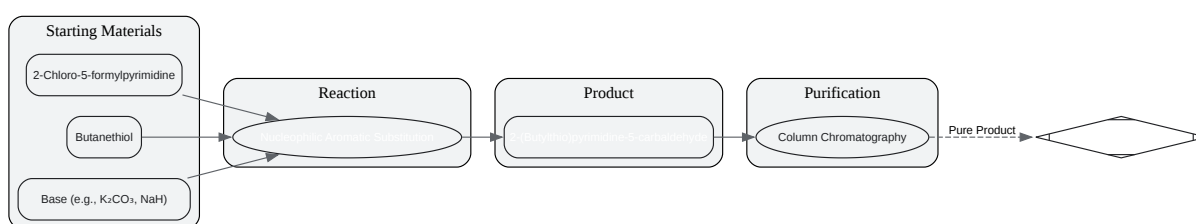
Chemical Structure:

Caption: Chemical structure of **2-(Butylthio)pyrimidine-5-carbaldehyde**.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **2-(Butylthio)pyrimidine-5-carbaldehyde** is not readily available in the public domain, a general and plausible synthetic route can be inferred from established pyrimidine chemistry. A common approach involves the condensation of a three-carbon building block with an S-alkylisothiurea derivative.

Proposed Synthetic Workflow:



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Sources

- [1. chemimpex.com \[chemimpex.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 915920-13-7 CAS Manufactory \[m.chemicalbook.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
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